

Ethyl 2-nitrobenzoate physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-nitrobenzoate

Cat. No.: B1362548

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Ethyl 2-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **ethyl 2-nitrobenzoate**, a key intermediate in organic synthesis and drug development. The information is presented to be a valuable resource for researchers and scientists working with this compound.

Chemical Identity

Ethyl 2-nitrobenzoate is an organic compound with the chemical formula $C_9H_9NO_4$.^{[1][2]} It is the ethyl ester of 2-nitrobenzoic acid.^{[2][3]}

Identifier	Value
IUPAC Name	ethyl 2-nitrobenzoate[2][4]
Synonyms	Ethyl o-nitrobenzoate, Benzoic acid, 2-nitro-, ethyl ester[2][3][4]
CAS Number	610-34-4[1][2][4][5]
Molecular Formula	C9H9NO4[1][2][3][5]
Molecular Weight	195.17 g/mol [2][5]
InChI Key	CPNMAYYYYSWTIV-UHFFFAOYSA-N[3][6]
SMILES	CCOC(=O)C1=CC=CC=C1--INVALID-LINK-- [O-][2]

Physical Properties

Ethyl 2-nitrobenzoate is a liquid or a low-melting solid at room temperature.[3][7] Its key physical properties are summarized in the table below.

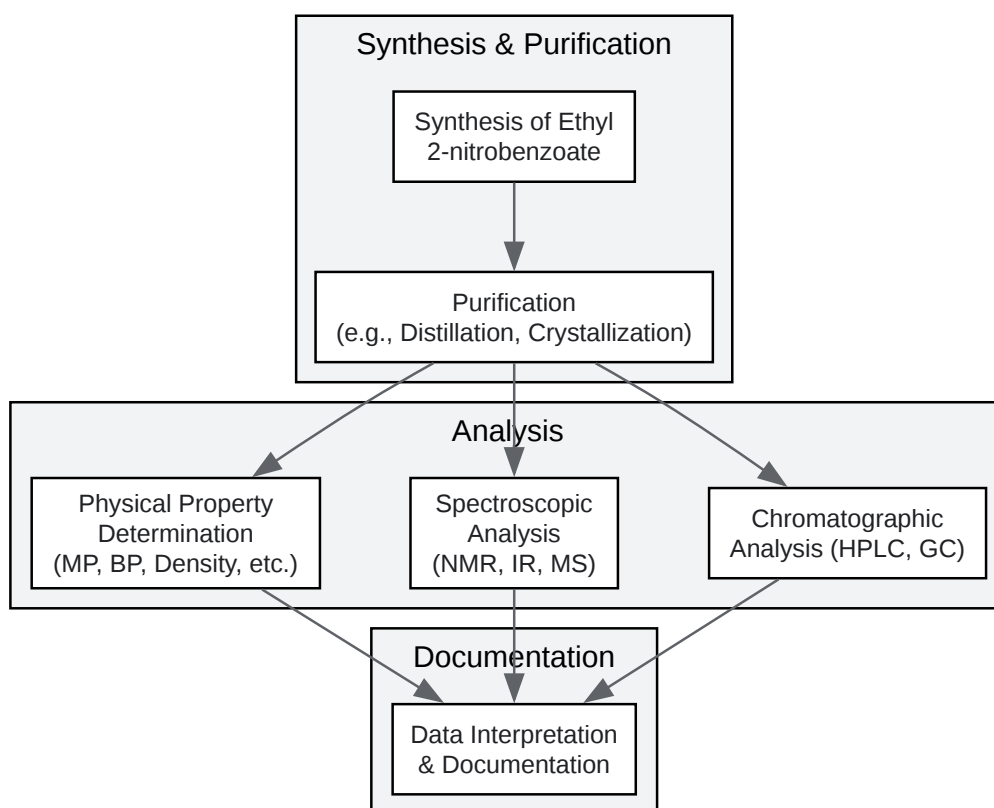
Property	Value
Appearance	Liquid or low melting solid[3][7]
Melting Point	26 - 30 °C[7][8]
Boiling Point	172 - 174 °C at 18 torr[5][7], 275 °C at 760 torr[8]
Density	1.272 g/cm ³ (predicted)
Refractive Index	1.544[5]
Flash Point	126.1 °C[5]
Solubility	Soluble in organic solvents like ethanol, acetone, and chloroform; limited solubility in water.[9]
LogP	2.14 - 2.29[5][6]

Chemical Properties and Reactivity

The chemical reactivity of **ethyl 2-nitrobenzoate** is primarily dictated by the nitro group and the ester functional group. The electron-withdrawing nature of the nitro group deactivates the benzene ring towards electrophilic substitution and directs incoming electrophiles to the meta position.

A significant reaction of **ethyl 2-nitrobenzoate** is the reduction of the nitro group to an amino group, which is a common transformation in the synthesis of various pharmaceuticals and other fine chemicals.

General Workflow for Characterization of Ethyl 2-nitrobenzoate



[Click to download full resolution via product page](#)

Workflow for the characterization of a chemical compound.

Spectral Data

Spectroscopic data is crucial for the structural elucidation and purity assessment of **ethyl 2-nitrobenzoate**.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The ^1H NMR spectrum provides information about the different types of protons and their neighboring environments in the molecule.[\[2\]](#)
[\[10\]](#)
- IR (Infrared) Spectroscopy: The IR spectrum shows characteristic absorption bands for the functional groups present, such as the C=O of the ester and the N-O stretching of the nitro group.[\[2\]](#)[\[4\]](#)
- MS (Mass Spectrometry): Mass spectrometry provides the molecular weight of the compound and information about its fragmentation pattern, which aids in confirming the structure.[\[2\]](#)

Experimental Protocols

The determination of the physical and chemical properties of **ethyl 2-nitrobenzoate** follows standard laboratory procedures.

5.1. Melting Point Determination

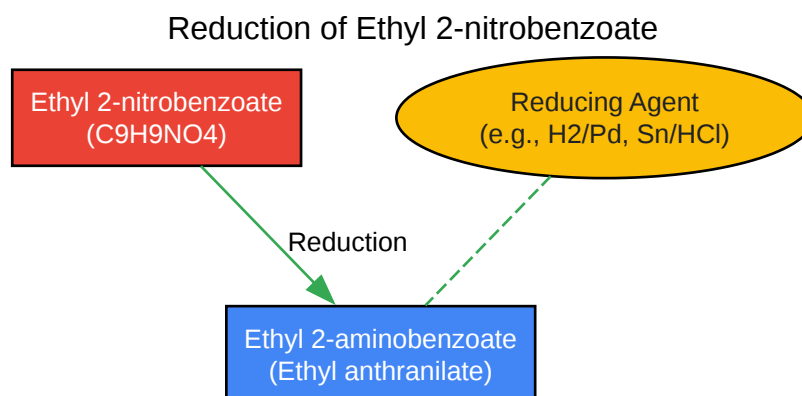
The melting point can be determined using a capillary melting point apparatus. A small amount of the solidified sample is packed into a capillary tube, which is then heated in a controlled manner. The temperature range over which the sample melts is recorded.

5.2. Boiling Point Determination

The boiling point is determined by distillation. The compound is heated in a distillation apparatus, and the temperature at which the liquid boils and its vapor condenses is recorded. For measurements at reduced pressure, a vacuum pump is connected to the apparatus.

5.3. Spectroscopic Analysis

- NMR Spectroscopy: A solution of the sample in a deuterated solvent (e.g., CDCl_3) is prepared and placed in an NMR tube. The spectrum is then acquired using an NMR spectrometer.^[11]
- IR Spectroscopy: A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr), or the sample is dissolved in a suitable solvent, and the IR spectrum is recorded using an FTIR spectrometer.^[4]
- Mass Spectrometry: A dilute solution of the sample is introduced into the mass spectrometer, where it is ionized, and the mass-to-charge ratio of the resulting ions is measured.



[Click to download full resolution via product page](#)

A key reaction of **Ethyl 2-nitrobenzoate**.

Safety and Handling

Handle **ethyl 2-nitrobenzoate** in accordance with good industrial hygiene and safety practices.^[1] It is recommended to use personal protective equipment such as safety glasses, gloves, and a lab coat.^[1] Ensure adequate ventilation when handling the compound.^[1] Store in a tightly closed container in a dry and well-ventilated place.^[1]

Applications in Drug Development

Ethyl 2-nitrobenzoate serves as a versatile building block in the synthesis of various pharmaceutical compounds. Its primary utility lies in the subsequent reduction of the nitro group to an amine, which can then be further functionalized. This makes it a precursor for the synthesis of a wide range of heterocyclic compounds and other complex organic molecules with potential biological activity.

Conclusion

This technical guide has provided a detailed overview of the core physical and chemical properties of **ethyl 2-nitrobenzoate**. The tabulated data, along with the generalized experimental workflows and reaction diagrams, offer a comprehensive resource for researchers, scientists, and professionals in the field of drug development. A thorough understanding of these properties is essential for the safe handling, effective use, and successful application of this important chemical intermediate in synthetic chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.fr [fishersci.fr]
- 2. Ethyl 2-nitrobenzoate | C₉H₉NO₄ | CID 69123 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 2-nitrobenzoate | CymitQuimica [cymitquimica.com]
- 4. Ethyl 2-nitrobenzoate [webbook.nist.gov]
- 5. guidechem.com [guidechem.com]
- 6. Ethyl 2-nitrobenzoate | SIELC Technologies [sielc.com]
- 7. fishersci.com [fishersci.com]
- 8. ethyl 2-nitrobenzoate [stenutz.eu]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. ETHYL 2-NITROBENZOATE(610-34-4) 1H NMR spectrum [chemicalbook.com]
- 11. ethyl 2-amino-3-nitro-benzoate synthesis - chemicalbook [chemicalbook.com]

- To cite this document: BenchChem. [Ethyl 2-nitrobenzoate physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362548#ethyl-2-nitrobenzoate-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com